

# An In-Depth Technical Guide to 4-Methoxyphenol: Historical Context and Discovery

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## Compound of Interest

Compound Name: 4-Methoxyphenol

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## Introduction

**4-Methoxyphenol**, also known as mequinol or hydroquinone monomethyl ether, is an organic compound with the chemical formula  $\text{CH}_3\text{OC}_6\text{H}_4\text{OH}$ . It belongs to the class of phenols and is characterized by a methoxy group substituted at the para position of the benzene ring of a phenol molecule.<sup>[1]</sup> This white, waxy crystalline solid has played a significant role in the advancement of organic chemistry and has found diverse applications, ranging from being a key polymerization inhibitor to a dermatological agent. This technical guide provides a comprehensive overview of the historical context of its discovery, detailed experimental protocols for its synthesis, and a summary of its key quantitative data.

## Historical Context and Discovery

The discovery of **4-Methoxyphenol** is rooted in the broader exploration of phenols and their derivatives in the late 19th century. Following the isolation of phenol from coal tar in 1834 by Friedlieb Ferdinand Runge, the scientific community embarked on extensive research into the modification and synthesis of related compounds.<sup>[2][3]</sup> The development of methylation techniques for phenols was a crucial step that led to the synthesis of compounds like **4-Methoxyphenol**.

While the exact date and individual credited with the first synthesis of **4-Methoxyphenol** are not definitively documented in readily available historical records, it is widely accepted that its preparation emerged from early studies in organic chemistry during this period.<sup>[1]</sup> Chemists of the era were actively investigating the reactions of phenols and their salts with alkylating agents. The synthesis of **4-Methoxyphenol** was a logical extension of this work, likely achieved through the methylation of hydroquinone.

Early applications of **4-Methoxyphenol** were primarily in the realm of chemical synthesis, where it served as an intermediate for the production of other organic compounds. Its utility as a polymerization inhibitor was also recognized, preventing the premature polymerization of monomers like acrylates and styrene.<sup>[4]</sup> This property made it a valuable component in the burgeoning polymer industry. In later years, its biological activity as a depigmenting agent was discovered, leading to its use in dermatology.<sup>[5]</sup>

## Physicochemical Properties

**4-Methoxyphenol** is a white to off-white crystalline solid with a characteristic phenolic or caramel-like odor.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>2</sub>	<sup>[4]</sup>
Molar Mass	124.14 g/mol	<sup>[4]</sup>
Melting Point	54-56 °C	<sup>[6]</sup>
Boiling Point	243 °C	<sup>[6]</sup>
Density	1.55 g/cm <sup>3</sup>	<sup>[4]</sup>
Solubility	Soluble in alcohol, ether, acetone, benzene; slightly soluble in water.	
pKa	10.2	

## Experimental Protocols for Synthesis

Several methods have been developed for the synthesis of **4-Methoxyphenol**. The most common approaches involve the methylation of hydroquinone or the oxidation of p-anisaldehyde.

## Methylation of Hydroquinone

This is a classical and widely used method for the synthesis of **4-Methoxyphenol**.

Experimental Protocol:

- **Reaction Setup:** In a three-necked flask equipped with a reflux condenser, a mechanical stirrer, and a dropping funnel, dissolve 110 g (1 mole) of hydroquinone in 500 mL of a 10% aqueous sodium hydroxide solution.
- **Addition of Methylating Agent:** While stirring vigorously, add 126 g (1 mole) of dimethyl sulfate dropwise to the reaction mixture. Maintain the temperature of the reaction mixture below 40°C using a water bath.
- **Reaction Completion:** After the addition is complete, continue stirring for an additional 30 minutes. To ensure the complete reaction and decomposition of any unreacted dimethyl sulfate, gently heat the mixture to reflux for 30 minutes.
- **Work-up and Isolation:** Cool the reaction mixture in an ice bath to precipitate the product. Filter the crude **4-Methoxyphenol** and wash it with cold water.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent like petroleum ether or by vacuum distillation. The typical yield for this reaction is approximately 78%.<sup>[6]</sup>

## Synthesis from p-Anisaldehyde

This method provides an alternative route to **4-Methoxyphenol** via the oxidation of p-anisaldehyde.

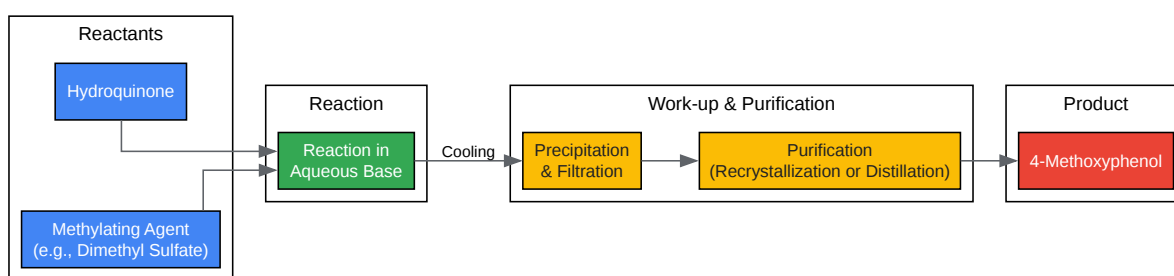
Experimental Protocol:

- **Reaction Setup:** In a 500 mL round-bottom flask, dissolve 5.0 g (36.7 mmol) of p-anisaldehyde in 184 mL of methylene chloride.

- **Addition of Reagents:** To this solution, add 9.37 mL of 30% aqueous hydrogen peroxide and 5.54 mL of formic acid.
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux for 20.5 hours with continuous stirring.
- **Hydrolysis:** After cooling the reaction mixture, add 119 mL of 1.5 N sodium hydroxide solution and stir for 15 minutes to hydrolyze the intermediate formate ester.
- **Extraction and Isolation:** Separate the organic layer and extract the aqueous layer with methylene chloride. Combine the organic extracts, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** The crude **4-Methoxyphenol** can be purified by distillation to yield a white crystalline solid. The reported yield for this method is approximately 85-91%.<sup>[6]</sup>

## Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **4-Methoxyphenol** from hydroquinone.



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Caption: Synthesis workflow of **4-Methoxyphenol** from hydroquinone.

## Conclusion

**4-Methoxyphenol**, a product of 19th-century advances in organic synthesis, continues to be a compound of significant industrial and pharmaceutical importance. Its history is intertwined with the development of fundamental organic reactions, and its synthesis via the methylation of hydroquinone remains a cornerstone of its production. The detailed protocols and data presented in this guide offer valuable insights for researchers and professionals engaged in the fields of chemical synthesis and drug development.

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